

# In-Depth Technical Guide: The Physicochemical Properties of H-Trp-Gly-Tyr-OH

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## Compound of Interest

Compound Name: *H-Trp-Gly-Tyr-OH*

Cat. No.: *B174700*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of the tripeptide **H-Trp-Gly-Tyr-OH**, also known as Tryptophyl-glycyl-tyrosine. The information presented herein is essential for researchers and professionals involved in peptide chemistry, drug discovery, and development.

## Core Physicochemical Data

The fundamental molecular characteristics of **H-Trp-Gly-Tyr-OH** have been determined based on its chemical composition. These quantitative data points are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Chemical Formula	C22H24N4O5	<a href="#">[1]</a>
Molecular Weight	424.45 g/mol	Calculated
CAS Number	15035-24-2	<a href="#">[1]</a>

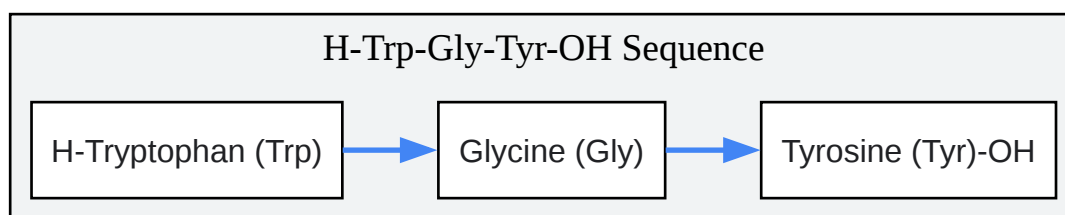
Note: The molecular weight is a calculated value based on the atomic weights of the constituent elements in the chemical formula.

## Methodologies for Property Determination

The molecular formula and molecular weight detailed in this guide are derived from the known chemical structure of the **H-Trp-Gly-Tyr-OH** peptide. The molecular formula is established by identifying the types and numbers of atoms of each element constituting the molecule. The molecular weight is subsequently calculated by summing the atomic weights of all atoms present in the molecular formula.

## Visualizing the Peptide Structure

To facilitate a clearer understanding of the molecular arrangement of **H-Trp-Gly-Tyr-OH**, the following diagram illustrates the linear sequence of the amino acid residues that constitute this tripeptide.



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Caption: Linear sequence of amino acids in **H-Trp-Gly-Tyr-OH**.

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## References

- 1. glpbio.com [glpbio.com]
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